

Vimirogant clinical trial results comparison

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Compound Focus: Vimirogant

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Vimirogant at a Glance

The table below summarizes the key available information on **Vimirogant**.

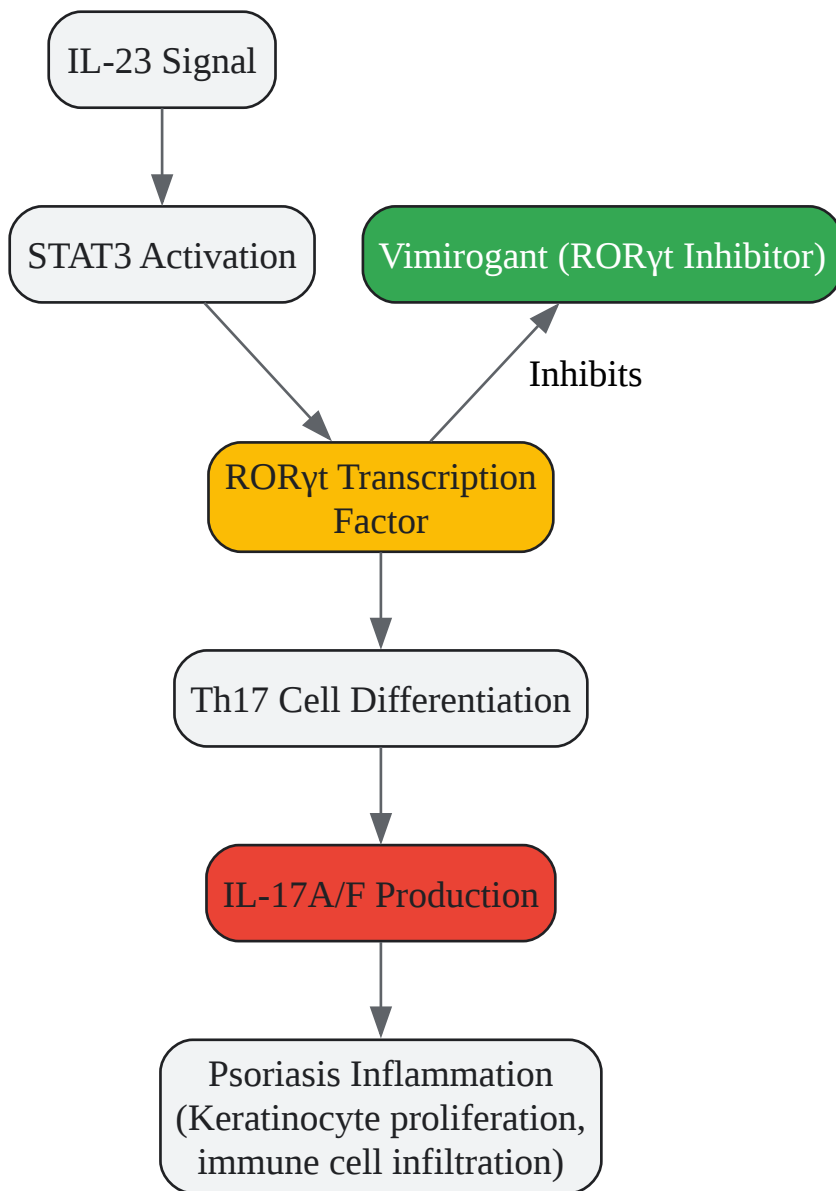
Attribute	Details
Alternative Names	AGN-242428; VTP-43742 hydrochloride [1] [2]
Developers	Vitae Pharmaceuticals; AbbVie; Allergan [1]
Mechanism of Action	Potent, selective, and orally active RORγt inhibitor [2] [3].
Highest Development Phase for Psoriasis	Discontinued (for plaque psoriasis and other autoimmune disorders) [1].

| **Key Preclinical Data** | - **Ki for ROR γ t**: 3.5 nM [2].

- **IC₅₀ for IL-17A inhibition** (human cells): 18 nM (in PBMCs); 192 nM (in whole blood) [2]. |

The ROR γ t Pathway and Vimirogant's Role

Vimirogant was designed to target the ROR γ t pathway, which is a crucial mechanism in the development of psoriasis. The following diagram illustrates this pathway and where **Vimirogant** was intended to act.



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Successful Alternatives in Psoriasis Treatment

While **Vimirogant** did not progress, the understanding of the IL-23/Th17 axis has led to highly successful treatments. The table below categorizes these alternatives, which have robust clinical data supporting their use [4] [5].

Drug Name	Target	Type of Molecule	Key Efficacy Data (PASI 90)	Key Efficacy Data (PASI 100)
Bimekizumab	IL-17A & IL-17F	Monoclonal Antibody	85-91% at Week 16 [5]	59-68% at Week 16 [5]
Mirikizumab	IL-23 (p19 subunit)	Monoclonal Antibody	74% at Week 16 [5]	32% at Week 16 [5]
Netakimab	IL-17A	Monoclonal Antibody	68% at Week 24 [5]	49% at Week 24 [5]
Deucravacitinib	TYK2	Oral Small Molecule	Not Available	Not Available
Apremilast	PDE4	Oral Small Molecule	~20-25% (PASI 75) at Week 16 [6] [7]	Not Available

Interpretation and Further Steps

The discontinuation of **Vimirogant** highlights the challenges in drug development. Although targeting ROR γ t is a scientifically sound approach for Th17-mediated diseases like psoriasis, other strategies, particularly monoclonal antibodies against IL-23 and IL-17, have proven to be more successful and have dominated the therapeutic landscape [4] [5] [3].

For researchers seeking the most current information on psoriasis treatments, I recommend these steps:

- **Consult Clinical Trial Registries:** Websites like ClinicalTrials.gov are invaluable for finding active, ongoing studies for new ROR γ t inhibitors or other small molecules.
- **Review Recent Literature:** Scientific databases should be searched for recent review articles on "small molecules in psoriasis" or "ROR γ t inhibitors in autoimmune disease" to identify any new compounds in development.

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